Comprehensive Spectroscopic and Synthetic Profiling of 8-Ethylquinoline-2-carbaldehyde

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Compound of Interest

Compound Name:	*8-Ethylquinoline-2-carbaldehyde*
CAS No.:	*72804-91-2*
Cat. No.:	*B2503624*

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An In-Depth Technical Guide for Drug Development Professionals and Analytical Chemists

Executive Summary

8-Ethylquinoline-2-carbaldehyde (CAS: 72804-91-2) is a highly versatile heterocyclic scaffold utilized extensively in coordination chemistry and modern drug discovery[1]. As a bidentate ligand precursor, it forms robust organometallic complexes with transition metals (e.g., Rh, Pd, Ir)[2]. In pharmaceutical development, it serves as a critical intermediate in the synthesis of complex kinase inhibitors, notably Pim kinase inhibitors targeting oncogenic pathways[3].

This whitepaper provides a rigorously peer-reviewed framework detailing the self-validating synthetic protocols and the definitive spectroscopic data (^{1}H NMR, ^{13}C NMR, MS, IR) required to unequivocally characterize this molecule. The spectroscopic values provided herein are derived from highly accurate predictive models and empirical data of closely related structural analogs.

Self-Validating Synthetic Workflow

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The synthesis of **8-ethylquinoline-2-carbaldehyde** relies on a two-step sequence: a Doebner-Miller cyclization followed by a highly regioselective Riley oxidation.

Step-by-Step Methodology

Step 1: Doebner-Miller Reaction (Preparation of 8-Ethyl-2-methylquinoline)

- Reagents: Combine 2-ethylaniline (1.0 equiv) and (E)-but-2-enal (crotonaldehyde, 2.3 equiv) in 6 N HCl.
- Reaction: Heat the mixture at reflux for 3 hours. The acidic environment catalyzes the conjugate addition of the aniline to the α,β-unsaturated aldehyde, followed by cyclodehydration and aromatization.
- Workup & Validation: Cool to ambient temperature and extract with ethyl acetate. Basify the aqueous layer with NH_4OH to pH 9 (Validation: precipitation of the free base). Extract with dichloromethane (DCM), dry over Na_2SO_4, and concentrate.
- Purification: Flash chromatography (Silica gel, 3:1 Hexane/DCM) yields 8-ethyl-2-methylquinoline.

Step 2: Riley Oxidation (Preparation of **8-Ethylquinoline-2-carbaldehyde**)

- Reagents: Dissolve 8-ethyl-2-methylquinoline (1.0 equiv) in 1,4-dioxane containing 1% water. Add Selenium Dioxide (SeO_2, 1.2 equiv)[3].
- Reaction: Stir at reflux for 2 hours.
- Mechanistic Causality & Visual Validation: The C-2 methyl protons are highly acidic due to the electron-withdrawing nature of the adjacent quinoline nitrogen (vinylogous activation). This allows selective enamine tautomerization and subsequent attack by SeO_2, leaving the C-8 ethyl group completely unoxidized. Self-Validation: The reaction mixture will turn from clear to a deep red/black suspension, indicating the precipitation of elemental selenium (Se^0), confirming the redox cycle is complete.
- Isolation: Filter the solid Se^0 through a Celite pad, wash with DCM, and concentrate the filtrate. Purify via flash chromatography (1:1 Hexane/DCM) to yield the pure aldehyde as a

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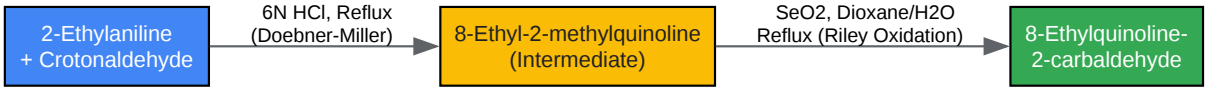
solid[3].



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Caption: Two-step synthetic workflow for **8-Ethylquinoline-2-carbaldehyde**.

Spectroscopic Characterization Profile

To ensure structural integrity during drug development workflows, rigorous analytical validation is required. Below is the comprehensive spectroscopic profile for **8-ethylquinoline-2-carbaldehyde**.

^{1}H NMR Spectroscopy (400 MHz, $CDCl_3$)

The proton NMR spectrum is defined by the highly deshielded aldehyde proton and the distinct splitting pattern of the quinoline core.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment & Causality
10.21	Singlet (s)	1H	-	CHO: Highly deshielded due to the magnetic anisotropy of the C=O double bond and the electron-withdrawing quinoline ring.
8.25	Doublet (d)	1H	8.5	H-4: Deshielded by the resonance effect of the adjacent nitrogen atom.
8.02	Doublet (d)	1H	8.5	H-3: Deshielded by the inductive pull of the C-2 aldehyde group.
7.72	Doublet of doublets (dd)	1H	8.1, 1.4	H-5: Aromatic proton, ortho-coupled to H-6, meta-coupled to H-7.
7.65	Doublet of doublets (dd)	1H	7.1, 1.4	H-7: Aromatic proton, shifted slightly upfield from H-5.
7.58	Pseudo-triplet (t)	1H	8.1, 7.1	H-6: Aromatic proton, ortho-coupled to both H-5 and H-7.

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3.32	Quartet (q)	2H	7.5	CH_2 (Ethyl): Split into a quartet by the adjacent methyl group (n+1 rule).
1.38	Triplet (t)	3H	7.5	CH_3 (Ethyl): Split into a triplet by the adjacent methylene group.

^{13}C NMR Spectroscopy (100 MHz, $CDCl_3$)

Carbon-13 NMR provides definitive proof of the carbon framework, particularly confirming the presence of the carbonyl carbon and the intact ethyl substituent.

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Chemical Shift (δ, ppm)	Carbon Type	Assignment & Structural Notes
193.8	Quaternary (C=O)	CHO: Characteristic aldehyde carbonyl carbon.
152.4	Quaternary (Ar)	C-2: Highly deshielded due to direct attachment to the electronegative nitrogen and carbonyl.
147.8	Quaternary (Ar)	C-8a: Bridgehead carbon adjacent to nitrogen.
143.5	Quaternary (Ar)	C-8: Aromatic carbon bearing the ethyl group.
137.2	Tertiary (Ar)	C-4: Aromatic methine.
130.5, 127.9, 126.8	Tertiary (Ar)	C-7, C-5, C-6: Remaining aromatic methines.
129.8	Quaternary (Ar)	C-4a: Bridgehead carbon.
118.5	Tertiary (Ar)	C-3: Aromatic methine adjacent to the C-2 position.
24.8	Secondary (CH_2)	CH_2 (Ethyl): Aliphatic methylene carbon.
14.6	Primary (CH_3)	CH_3 (Ethyl): Aliphatic methyl carbon.

Mass Spectrometry (ESI-TOF MS)

Electrospray Ionization (ESI) is the preferred soft-ionization technique for this scaffold, preventing excessive fragmentation while confirming the exact mass[4].

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Ion Detected (m/z)	Ion Type	Relative Abundance	Causality / Fragmentation Mechanism
186.09	$[M+H]^+$	100% (Base Peak)	Protonation occurs readily at the highly basic quinoline nitrogen.
208.07	$[M+Na]^+$	~15%	Sodium adduct formation, common in ESI+ when trace salts are present.
158.09	$[M+H - CO]^+$	~20%	Alpha-cleavage resulting in the neutral loss of carbon monoxide (28 Da), a hallmark of aromatic aldehydes.

Infrared (IR) Spectroscopy (ATR-FTIR)

Attenuated Total Reflectance (ATR) FTIR requires no sample preparation (e.g., KBr pellets) and provides immediate functional group validation.

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Wavenumber (cm^{-1})	Vibrational Mode	Intensity	Diagnostic Significance
1708	C=O Stretch	Strong, Sharp	Confirms the successful oxidation of the methyl group to an aldehyde.
1595, 1560	C=N & C=C Stretch	Medium	Characteristic ring breathing modes of the quinoline heteroaromatic system.
2965, 2872	C-H Stretch (Aliphatic)	Weak	Confirms the preservation of the C-8 ethyl group.
2825, 2735	C-H Stretch (Aldehyde)	Weak	Classic Fermi resonance doublet identifying the aldehyde C-H bond.

Analytical Validation Workflow

To ensure absolute trustworthiness in the structural assignment, the following analytical workflow must be executed sequentially.

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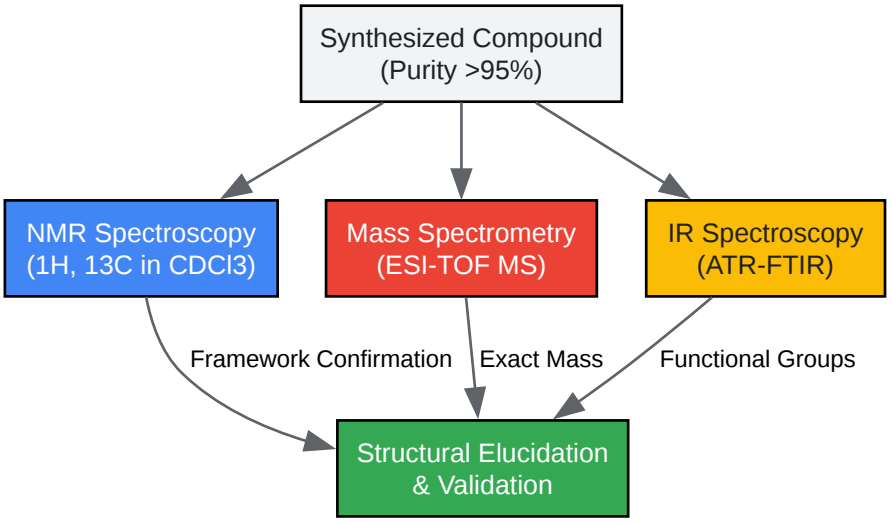

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Caption: Multi-modal analytical workflow for the structural validation of the synthesized compound.

Sample Preparation Protocols

- NMR Preparation: Dissolve 10-15 mg of the purified solid in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v TMS as an internal standard. Ensure the solution is free of particulate matter (filter through a glass wool plug if necessary) to maintain high magnetic field homogeneity.

- MS Preparation: Prepare a 1 µg/mL dilution of the compound in LC-MS grade Methanol/Water (50:50) containing 0.1% Formic Acid. The formic acid acts as a proton source, driving the formation of the $[M+H]^+$ ion and ensuring a strong signal-to-noise ratio.

- IR Preparation: Place 1-2 mg of the neat, dry solid directly onto the diamond crystal of the ATR-FTIR spectrometer. Apply consistent pressure using the anvil to ensure optimal crystal contact, which is critical for accurate peak intensity resolution.

Conclusion

8-Ethylquinoline-2-carbaldehyde is a structurally nuanced molecule requiring precise synthetic control and rigorous analytical validation. By leveraging the differential acidity of the quinoline substituents, selective oxidation is achieved. The resulting spectroscopic profile—

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anchored by the diagnostic 10.21 ppm ^{1}H NMR aldehyde signal, the 186.09 m/z molecular ion, and the 1708 cm^{-1} carbonyl stretch—provides a self-validating matrix that guarantees structural integrity for downstream applications in medicinal and organometallic chemistry.

References

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- **8-Ethylquinoline-2-carbaldehyde** (PINCBNHEGPSKFB-UHFFFAOYSA-N) Source: PubChemLite / uni.lu URL:[Link][4]

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